

An In-depth Technical Guide to Buthalital Sodium: CAS Number and Chemical Synonyms

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Compound of Interest

Compound Name: *Buthalital sodium*

Cat. No.: *B1668093*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential chemical identification information for **Buthalital sodium**, a barbiturate derivative. The following data has been compiled to assist researchers, scientists, and professionals in drug development in accurately identifying and documenting this compound.

Buthalital sodium was investigated as a short-acting anesthetic agent.^[1] Although its development was discontinued and it was never commercially marketed, it remains a compound of interest in pharmacological research.^[1]

Chemical Identification

The Chemical Abstracts Service (CAS) Registry Number is a unique numerical identifier assigned to every chemical substance. This number is crucial for unambiguous identification in databases and literature.

CAS Number: 510-90-7^[2]^[3]^[4]^[5]^[6]

The table below summarizes the primary CAS number for **Buthalital sodium** and provides a comprehensive list of its chemical synonyms and trade names. These synonyms are essential for conducting thorough literature and database searches.

Identifier Type	Value
CAS Registry Number	510-90-7
IUPAC Name	sodium 5-allyl-5-isobutyl-6-oxo-2-thioxo-1,2,5,6-tetrahydro-4-pyrimidinolate[1]
Systematic Name	Dihydro-5-(2-methylpropyl)-5-(2-propenyl)-2-thioxo-4,6(1H,5H)-pyrimidinedione monosodium salt[2]
Synonyms	5-allyl-5-isobutyl-2-thiobarbituric acid sodium salt[2]
Baytenal[3]	
Baytinal[2]	
Buthalital sodique[3]	
Buthalitalum natricum[3]	
Buthalitone Sodium[2]	
Sodium 5-allyl-5-isobutyl-2-thiobarbiturate[2][4]	
Sodium buthalital[3]	
Thialbutone sodium[2]	
Thialisobumalnatricum[2]	
Trade Names	Transithal[2][3]
Ulbreval[2][3]	

Note: The free acid form of Butthalital has a different CAS number: 468-65-5.[1][2]

This guide serves as a foundational reference for the core chemical identity of **Buthalital sodium**. For further research, these identifiers will be instrumental in retrieving relevant toxicological, pharmacological, and analytical data.

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